

Application Note: Protocol for Preparing Stable Clavulanic Acid Stock Solutions

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Compound of Interest

Compound Name: *Clavulanic acid*

Cat. No.: *B095431*

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Audience: Researchers, scientists, and drug development professionals.

Introduction Clavulanic acid is a potent β -lactamase inhibitor produced by *Streptomyces clavuligerus*. It is widely used in combination with β -lactam antibiotics to combat resistance in bacteria. A significant challenge in working with clavulanic acid is its inherent chemical instability, particularly in aqueous solutions. The β -lactam ring is susceptible to hydrolysis, which leads to a loss of inhibitory activity.[1][2] The stability of clavulanic acid is highly dependent on factors such as pH, temperature, and storage conditions.[1][3] This application note provides a detailed protocol for preparing and storing stable clavulanic acid stock solutions to ensure reproducibility and accuracy in experimental settings.

Key Factors Influencing Clavulanic Acid Stability

The degradation of clavulanic acid in solution follows pseudo-first-order kinetics.[3][4]

Understanding the factors that influence its stability is critical for proper handling.

- **pH:** Clavulanic acid is most stable in slightly acidic to neutral solutions, with an optimal pH range of 6.0 to 7.2.[1][2] Degradation occurs more rapidly in basic solutions compared to acidic ones.[3] At a pH of 7.0, degradation rates are considerably higher than at pH 6.2, and this difference is more pronounced at higher temperatures.[4]
- **Temperature:** Lower temperatures are crucial for maintaining the stability of clavulanic acid. [2] Its degradation rate significantly increases with rising temperature.[5][6] Studies show that reconstituted oral suspensions of amoxicillin-clavulanic acid are stable for 7 days when

refrigerated (2-8°C), but clavulanic acid degrades by over 40% during the same period at room temperature (20°C).[7][8] For long-term storage, temperatures of -20°C or -80°C are recommended.[9][10]

- **Solvent:** While clavulanic acid is soluble in aqueous solutions, its stability is limited due to hydrolysis.[7] For long-term storage, preparing stock solutions in anhydrous DMSO is a common practice.[10] The type of water used for reconstitution (distilled, treated tap, or mineral water) does not appear to have a significant detrimental effect on stability, provided the solution is stored correctly.[11]
- **Ionic Strength:** The presence of certain salts can increase the instability of clavulanic acid. One study found that salts like NaCl, Na₂SO₄, CaCl₂, and MgSO₄ led to increased degradation compared to a buffer solution alone.[1][2]

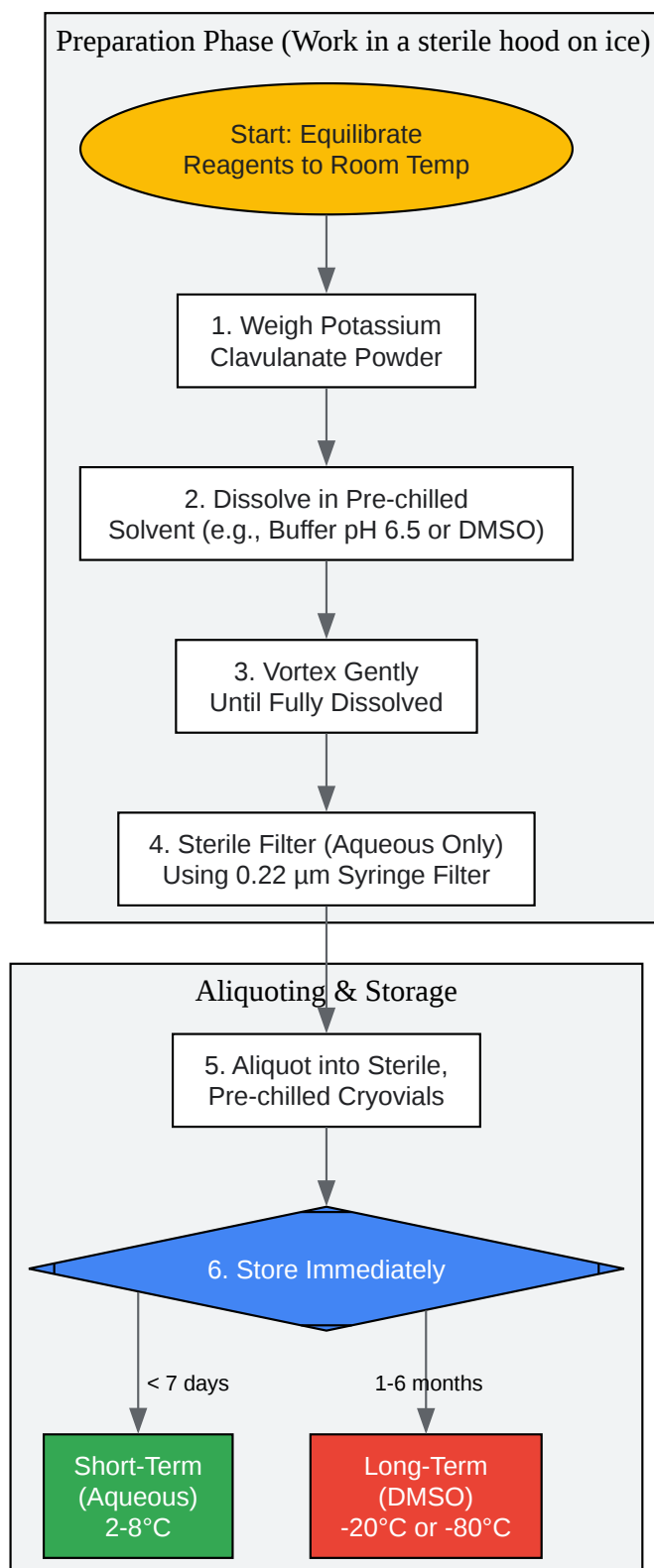
Quantitative Stability Data

The following table summarizes data from various studies on the stability of clavulanic acid under different conditions.

Temperature	pH	Solvent / Medium	Time	Stability / Degradation	Reference
4°C	-	Water for Injection	80.3 hrs	>90% recovery (Amoxicillin)	[6]
4°C	-	Water for Injection	152 hrs	>90% recovery (Clavulanic Acid)	[6]
25°C	-	Water for Injection	26 hrs	>90% recovery (Clavulanic Acid)	[6]
37°C	-	Water for Injection	6.4 hrs	>90% recovery (Clavulanic Acid)	[6]
8°C	-	Reconstituted Oral Suspension	7 days	12.9% degradation	[7]
28°C	-	Reconstituted Oral Suspension	7 days	72.3% degradation	[7]
20°C	-	Reconstituted Oral Suspension	2 days	Degraded to 90% of original concentration	[8]
20°C	-	Reconstituted Oral Suspension	7 days	>40% degradation	[8]

10°C	6.2	Aqueous Solution	-	Highest stability observed in the study	[2]
30°C	7.0	Aqueous Solution	-	2.3-fold higher degradation rate constant than at pH 6.2	[4]

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing stable clavulanic acid stock solutions.

Experimental Protocols

Protocol 1: Preparation of Aqueous Stock Solution (Short-Term Storage)

This protocol is suitable for preparing solutions for immediate use or storage for a few days under refrigeration.

Materials and Equipment:

- Potassium clavulanate powder
- Sterile, ice-cold 100 mM potassium phosphate buffer (pH 6.5)
- Sterile, pre-chilled 1.5 mL microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sterile 0.22 μm syringe filters
- Pipettes and sterile tips
- Ice bucket

Procedure:

- On an analytical balance, carefully weigh the desired amount of potassium clavulanate in a sterile microcentrifuge tube.
- Perform all subsequent steps on ice to minimize degradation.
- Add the appropriate volume of ice-cold potassium phosphate buffer (pH 6.5) to the tube to achieve the desired final concentration (e.g., 10 mg/mL).
- Vortex gently and briefly until the powder is completely dissolved. Avoid vigorous or prolonged vortexing.

- To ensure sterility, draw the solution into a sterile syringe and pass it through a 0.22 μm syringe filter into a new sterile, pre-chilled tube.
- Immediately aliquot the stock solution into pre-chilled, single-use volumes to avoid repeated freeze-thaw cycles, even though this protocol is for refrigerated storage.
- Store the aliquots at 2-8°C and use within 5-7 days.[8] For any longer duration, a DMSO-based stock is required.

Protocol 2: Preparation of DMSO Stock Solution (Long-Term Storage)

This protocol is recommended for preparing stable stock solutions for long-term storage.

Materials and Equipment:

- Potassium clavulanate powder
- Anhydrous, sterile-filtered DMSO
- Sterile, polypropylene cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Allow the sealed vial of anhydrous DMSO to come to room temperature before opening to prevent moisture absorption.
- Weigh the desired amount of potassium clavulanate directly into a sterile cryovial.
- Add the appropriate volume of anhydrous DMSO to achieve the desired final concentration.
- Vortex the vial until the clavulanate is fully dissolved.

- Aliquot the solution into smaller, single-use volumes in sterile cryovials. This is crucial to prevent degradation from repeated freeze-thaw cycles and moisture contamination.
- Store the aliquots protected from light and moisture.[10]
 - For storage up to 1 month, store at -20°C.[10]
 - For storage up to 6 months, store at -80°C.[10]

When using the frozen DMSO stock, thaw the vial quickly and use it immediately. Do not refreeze any unused portion of a thawed aliquot.

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